

In-Depth Technical Guide: Molecular Weight of (Z)-2-bromo-2-butene

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Compound of Interest		
Compound Name:	(Z)-2-bromo-2-butene	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular weight of **(Z)-2-bromo-2-butene**, a halogenated alkene of interest in organic synthesis. The document outlines the foundational principles for this calculation, presents the relevant quantitative data in a structured format, and includes a procedural workflow for determination.

Introduction

(Z)-2-bromo-2-butene is a specific stereoisomer of 2-bromo-2-butene, where the higher priority functional groups are located on the same side of the carbon-carbon double bond. Accurate determination of its molecular weight is fundamental for stoichiometric calculations in chemical reactions, analytical characterization, and pharmacokinetic modeling in drug development. The molecular weight is derived from its molecular formula, which is C4H7Br[1] [2][3][4].

Molecular Weight Determination

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation is based on the molecular formula and the standard atomic weights of each element as defined by the International Union of Pure and Applied Chemistry (IUPAC).

While the molecular weight is a calculated value, its confirmation relies on experimental techniques such as mass spectrometry. A typical protocol would involve:



- Sample Preparation: Dissolving a pure sample of (Z)-2-bromo-2-butene in a suitable volatile solvent.
- Ionization: Introducing the sample into a mass spectrometer and ionizing it using methods like Electron Ionization (EI) or Electrospray Ionization (ESI).
- Mass Analysis: Separating the resulting ions based on their mass-to-charge ratio (m/z).
- Detection: Detecting the separated ions to generate a mass spectrum. The peak corresponding to the molecular ion (M+) will confirm the calculated molecular weight.

It is important to note that bromine has two primary isotopes, 79Br and 81Br, of nearly equal abundance[5]. This results in a characteristic M+ and M+2 isotopic pattern in the mass spectrum, which is a definitive signature for bromine-containing compounds.

Quantitative Data

The calculation of the molecular weight of **(Z)-2-bromo-2-butene** requires the standard atomic weights of Carbon, Hydrogen, and Bromine.

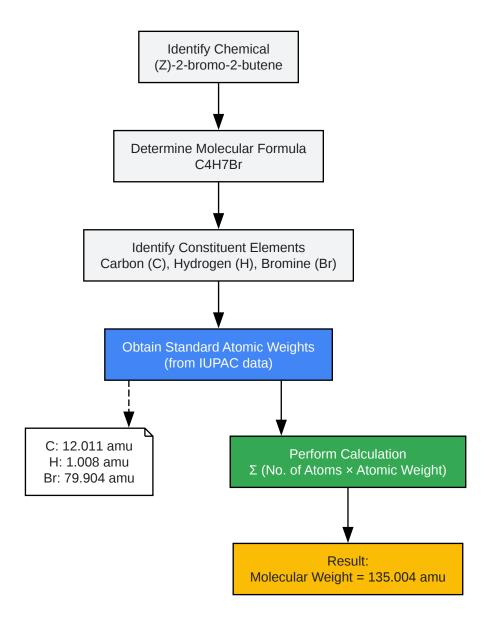
Element	Symbol	Atomic Weight (amu)	Number of Atoms	Total Contribution (amu)
Carbon	С	12.011	4	48.044
Hydrogen	Н	1.008[6][7]	7	7.056
Bromine	Br	79.904[8][9]	1	79.904
Total	135.004			

The calculated molecular weight is approximately 135.00 g/mol [1][2] or more precisely 135.004 g/mol [3].

Workflow and Pathway Visualization

The logical process for determining the molecular weight of a chemical compound is outlined below.





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Caption: Workflow for calculating the molecular weight of a compound.

This guide does not describe any signaling pathways as **(Z)-2-bromo-2-butene** is a simple organohalide primarily used as a synthetic building block and is not typically involved in biological signaling.

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